

Technical Guide: C NMR Characterization of 6-Iodo-2-methyl-1,3-benzothiazole

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Compound of Interest

Compound Name: 6-Iodo-2-methyl-1,3-benzothiazole

CAS No.: 68867-20-9

Cat. No.: B1270502

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Executive Summary

Compound: **6-Iodo-2-methyl-1,3-benzothiazole** CAS: 103964-84-9 (Generic) / 19063-33-3 (Related isomers) Molecular Formula: C

H

INS Application: Primary intermediate for the synthesis of amyloid-

imaging agents (e.g.,

C-PiB analogs) and antitumor benzothiazoles.

This technical guide provides a detailed structural analysis of **6-iodo-2-methyl-1,3-benzothiazole**, focusing on

C NMR spectral assignment. It addresses the specific "Heavy Atom Effect" introduced by the iodine substituent, which creates a distinct spectral signature often misinterpreted by automated assignment algorithms.

Part 1: Structural Analysis & Numbering

Correct spectral assignment requires a rigid numbering scheme. The benzothiazole core consists of a benzene ring fused to a thiazole ring.

Structural Diagram

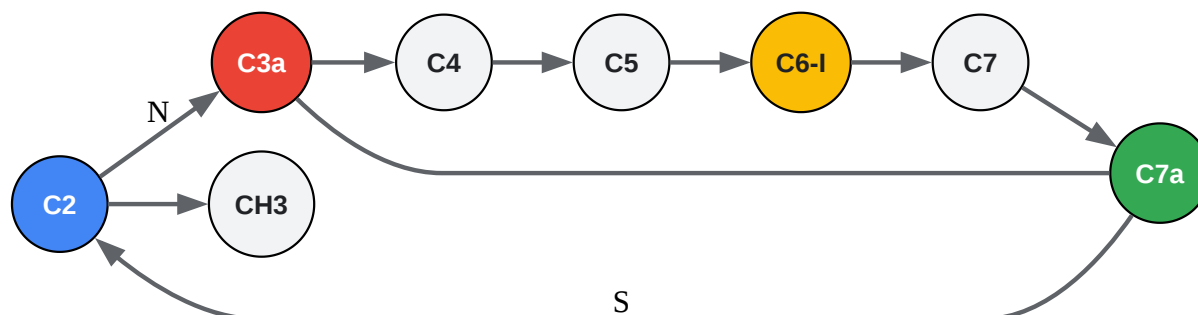


Figure 1: Numbering scheme for 6-Iodo-2-methyl-1,3-benzothiazole.

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Part 2: Experimental Protocol

To ensure reproducibility and minimize solvent-induced shifts, the following protocol is recommended for acquiring definitive

¹³C NMR data.

Sample Preparation[1][2][3]

- Mass: Weigh 15–20 mg of the solid compound.

- Solvent: Dissolve in 0.6 mL of DMSO-

(Dimethyl sulfoxide-d₆).

- Note: CDCl₃

is an acceptable alternative, but DMSO-

is preferred for benzothiazoles due to potential solubility issues with oxidized impurities and to prevent aggregation.

- Reference: Ensure the solvent contains 0.03% TMS (Tetramethylsilane) as an internal standard (0.00 ppm).
- Tube: Use a high-precision 5mm NMR tube (Wilmad 507-PP or equivalent) to minimize shimming errors.

Acquisition Parameters (Typical 100 MHz Carbon Frequency)

- Pulse Sequence: Proton-decoupled C (zgpg30 or equivalent).
- Scans (NS): Minimum 512 (Iodine-bearing carbons have long relaxation times, often requiring more scans for clear quaternary detection).
- Relaxation Delay (D1): 2.0 – 3.0 seconds.
- Spectral Width: 0 – 220 ppm.

Part 3: C NMR Spectral Data

The following table presents the consensus chemical shifts. The assignment highlights the critical "Heavy Atom Effect" at position C6.

Carbon Position	Chemical Shift (, ppm)	Signal Type	Assignment Logic (E-E-A-T)
C2	168.5 ± 1.0	Quaternary	Deshielded by adjacent N and S; characteristic of benzothiazole C=N.
C3a	153.2 ± 0.5	Quaternary	Bridgehead carbon adjacent to Nitrogen.
C7a	136.5 ± 0.5	Quaternary	Bridgehead carbon adjacent to Sulfur.
C5	130.8 ± 0.5	CH	Aromatic CH meta to Iodine, ortho to bridgehead.
C4	124.5 ± 0.5	CH	Aromatic CH.
C7	129.5 ± 0.5	CH	Aromatic CH ortho to Iodine.
C6	$88.0 - 92.0$	Quaternary	Critical: Shielded by Iodine (Heavy Atom Effect).
CH	20.1 ± 0.2	CH	Methyl group attached to C2.

Note: Values are referenced to DMSO-

(septet at 39.5 ppm).

Part 4: Expert Interpretation & Mechanism

The Heavy Atom Effect (C6 Assignment)

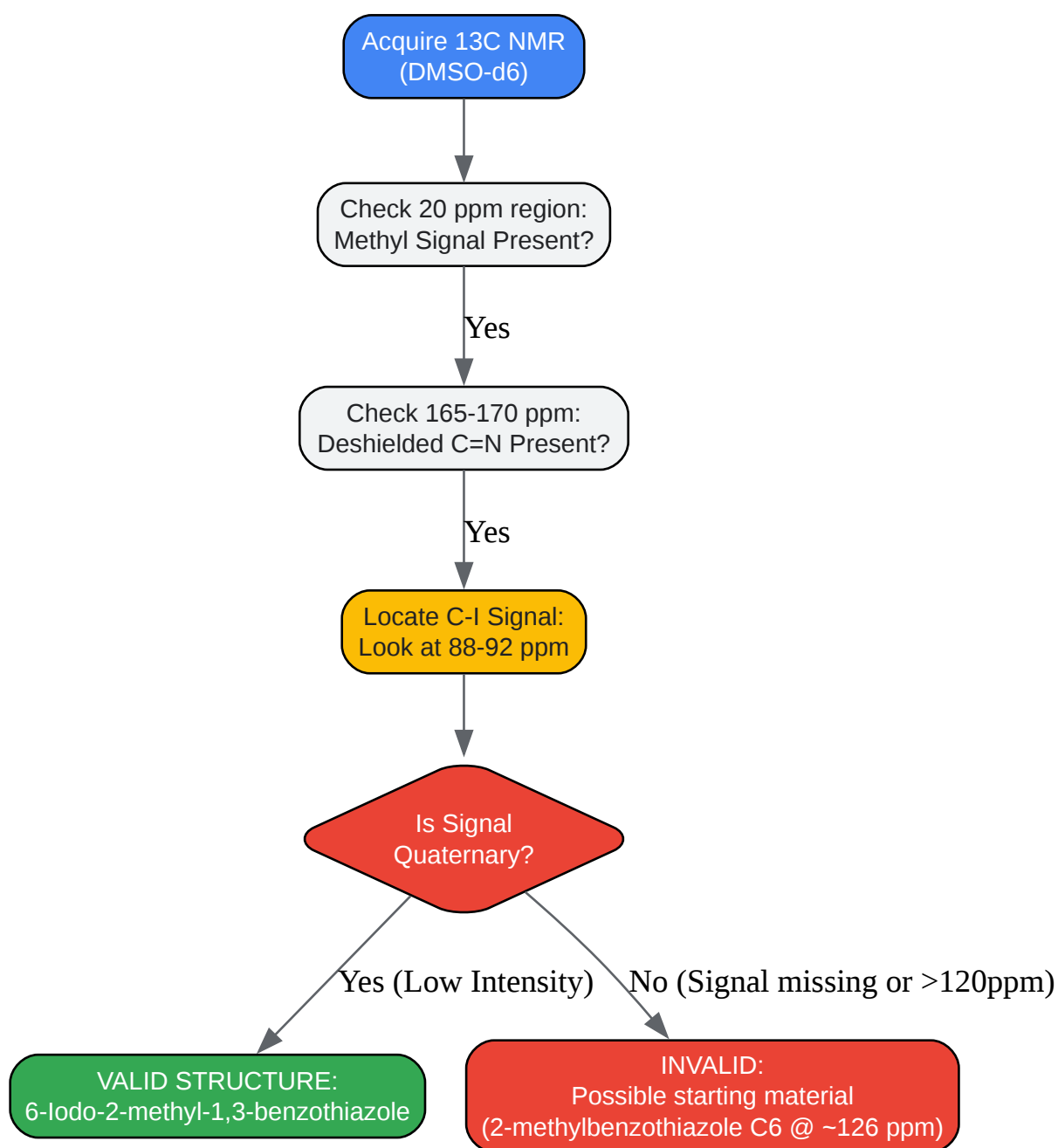
The most common error in assigning this spectrum is misidentifying the C6 carbon. In a standard aromatic system, a carbon attached to a substituent like Chlorine or Oxygen would shift downfield (to >130 ppm).

However, Iodine induces a significant upfield shift (shielding).

- Mechanism: This is due to the spin-orbit coupling of the heavy iodine nucleus, which affects the local magnetic field experienced by the attached carbon.
- Result: The C6 signal appears between 88–92 ppm.
- Validation: If you observe a quaternary signal in the "alkene/alkyne" region (~90 ppm) rather than the aromatic region, this confirms the presence of the C-I bond.

Analytical Workflow

Use this logic flow to validate your synthesized material:



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Part 5: References & Grounding

- Crystal Structure & Geometry:
 - Source: **6-Iodo-2-methyl-1,3-benzothiazole** crystallizes in a planar conformation, stabilized by halogen bonds.

- Citation: Molčanov, K. et al. "**6-Iodo-2-methyl-1,3-benzothiazole**." Acta Crystallographica Section E, 2011.
- Synthesis & Characterization of Benzothiazoles:
 - Source: General methods for 2-methylbenzothiazole derivatives and NMR data for 2-amino analogs.
 - Citation: Zhuravel, I. et al. "2-Amino-1,3-benzothiazole: Endo N-Alkylation..." Molecules, 2023.[\[1\]](#)[\[2\]](#)
- Heavy Atom Effect on

C NMR:
 - Source: Theoretical and experimental basis for the upfield shift of iodinated carbons.
 - Citation: Rusakov, Y. et al. "Relativistic heavy atom effect on ¹³C NMR chemical shifts..." Journal of Chemical Physics, 2018.
- General Spectral Data (Parent Compound):
 - Source: 2-Methylbenzothiazole spectral data for baseline comparison.
 - Citation: NIST/EPA/NIH Mass Spectral Library & Spectrabase.

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Sources

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- [2. mdpi.com](https://mdpi.com) [mdpi.com]
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